

In Vitro Antifungal Spectrum of Fosravuconazole L-lysine Ethanolate: A Technical Guide

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Compound of Interest

Compound Name: *Fosravuconazole L-lysine ethanolate*

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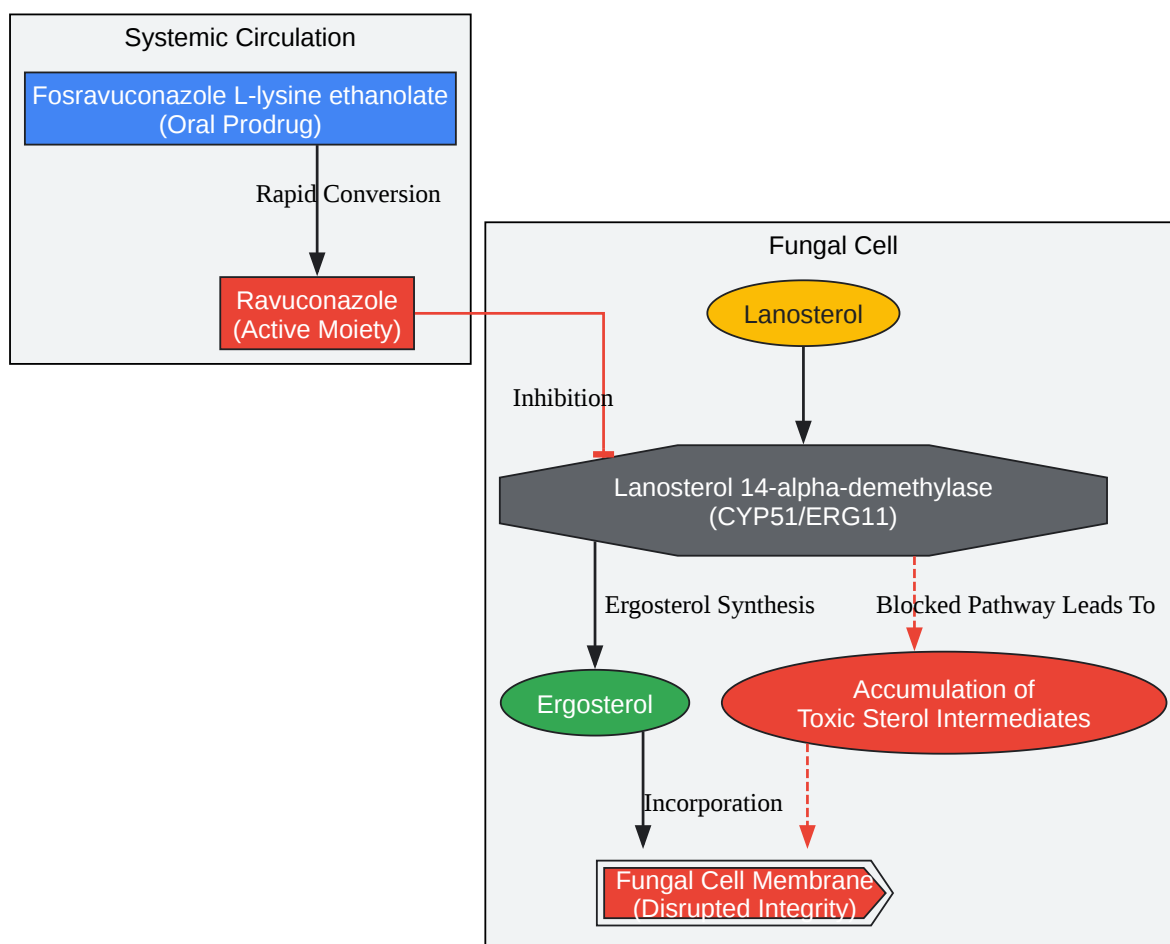
For Researchers, Scientists, and Drug Development Professionals

Abstract

Fosravuconazole L-lysine ethanolate is a water-soluble prodrug of ravuconazole, a broad-spectrum triazole antifungal agent.[1][2][3] Upon oral administration, it is rapidly and completely converted to its active form, ravuconazole.[1][4] This guide provides a comprehensive overview of the in vitro antifungal spectrum of fosravuconazole, based on the activity of its active moiety, ravuconazole. It details the mechanism of action, standardized experimental protocols for susceptibility testing, and a quantitative summary of its activity against a wide range of clinically relevant fungal pathogens, including yeasts, molds, and dermatophytes.

Mechanism of Action

Ravuconazole, the active form of fosravuconazole, exerts its antifungal effect by inhibiting the fungal enzyme lanosterol 14- α -demethylase.[4][5] This enzyme is a critical component of the fungal cytochrome P450 system and is essential for the biosynthesis of ergosterol, a vital component of the fungal cell membrane.[1][5] The inhibition of this enzyme leads to the depletion of ergosterol and an accumulation of toxic methylated sterol precursors.[1][4] This disruption of membrane integrity and function ultimately inhibits fungal growth.[4]



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Caption: Fosravuconazole's mechanism of action.

Experimental Protocols for Antifungal Susceptibility Testing

The in vitro activity of ravuconazole is determined by antifungal susceptibility testing (AST), primarily using broth microdilution methods standardized by the Clinical and Laboratory Standards Institute (CLSI).

Testing for Yeasts (CLSI M27-A3)

The CLSI M27-A3 document provides the reference method for broth dilution antifungal susceptibility testing of yeasts.[\[6\]](#)[\[7\]](#)[\[8\]](#)

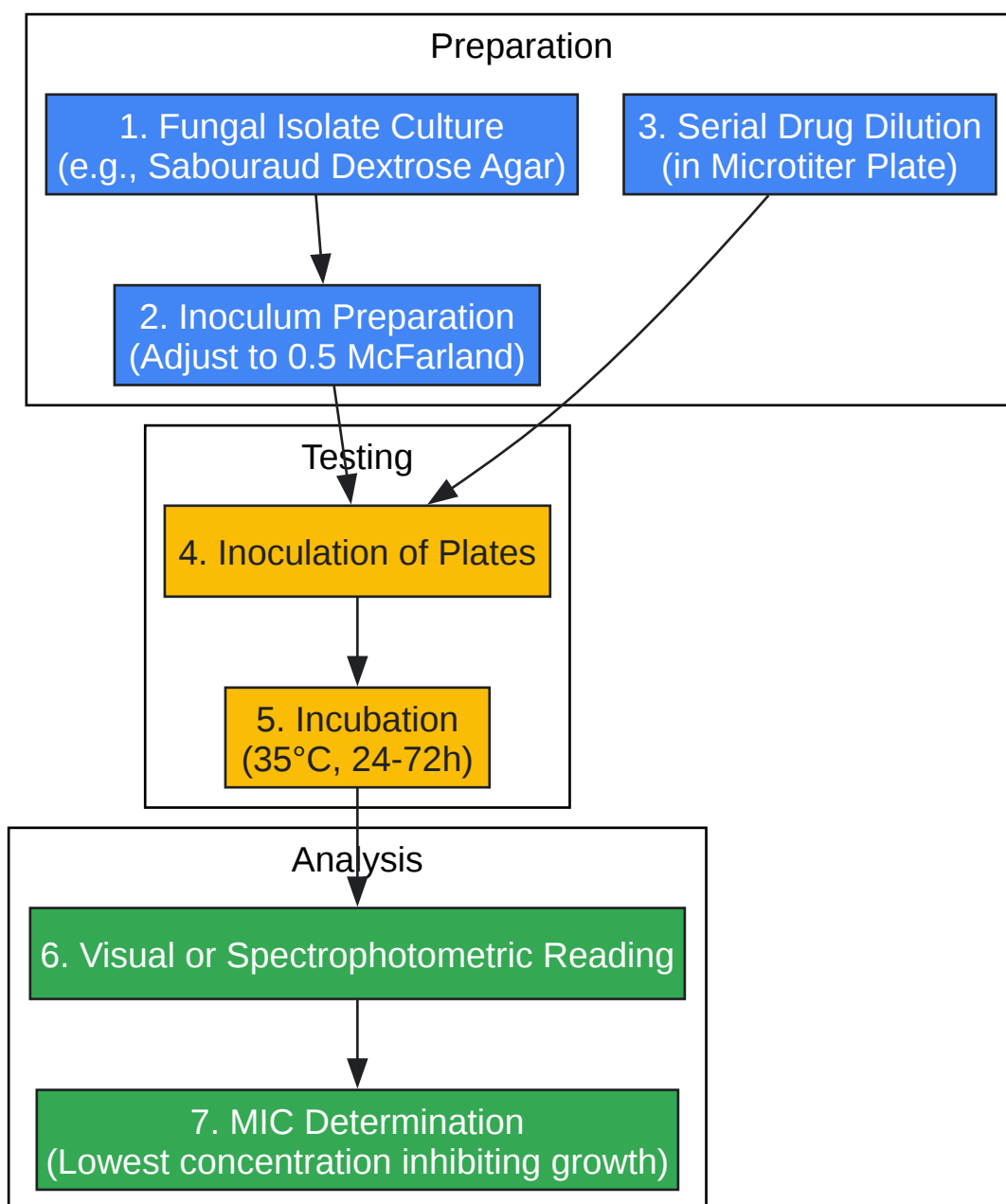
- Medium: RPMI 1640 medium with L-glutamine, without bicarbonate, and buffered with MOPS (morpholinepropanesulfonic acid) is the standard medium.[\[8\]](#)
- Inoculum Preparation: Yeast isolates are grown on Sabouraud dextrose agar to obtain fresh colonies. The inoculum is prepared by suspending colonies in sterile saline and adjusting the turbidity to a 0.5 McFarland standard. This suspension is then diluted to achieve a final standardized inoculum concentration in the microtiter plate wells.[\[7\]](#)
- Drug Dilution: Ravuconazole is serially diluted in the microtiter plates to create a range of final concentrations.
- Incubation: The inoculated plates are incubated at 35°C for 24-48 hours.[\[7\]](#)
- Endpoint Determination: The Minimum Inhibitory Concentration (MIC) is the lowest concentration of the drug that causes a significant inhibition of growth (typically $\geq 50\%$ or $\geq 80\%$ reduction in turbidity) compared to the growth control well.[\[9\]](#)

Testing for Filamentous Fungi (CLSI M38-A2)

For molds, the CLSI M38-A2 document is the standard reference method.[\[10\]](#)[\[11\]](#)

- Medium: The standard medium is RPMI 1640.
- Inoculum Preparation: A conidial inoculum suspension is prepared from well-sporulated cultures grown on a medium like potato dextrose agar. The suspension is adjusted spectrophotometrically and then diluted to achieve a final standardized inoculum density (e.g., 0.4×10^4 to 5×10^4 CFU/ml).[\[12\]](#)
- Drug Dilution: Similar to the yeast protocol, the drug is serially diluted in microtiter plates.

- Incubation: Plates are typically incubated at 35°C for 48-72 hours, depending on the growth rate of the fungus.[13]
- Endpoint Determination: The MIC is determined as the lowest drug concentration that shows complete inhibition of visible growth.[14]



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Caption: General workflow for antifungal susceptibility testing (AST).

In Vitro Antifungal Spectrum

Ravuconazole demonstrates a potent and broad-spectrum of activity against a wide variety of fungal pathogens. The following tables summarize the Minimum Inhibitory Concentration (MIC) data from various studies. MIC₅₀ and MIC₉₀ represent the concentrations at which 50% and 90% of the isolates were inhibited, respectively.

Yeasts

Ravuconazole is highly active against most *Candida* species, including fluconazole-resistant strains and the emerging multidrug-resistant pathogen *Candida auris*.^{[15][16][17]} It also shows potent activity against *Cryptococcus neoformans*.^{[9][16]}

Organism	No. of Isolates	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference(s)
<i>Candida albicans</i>	6970 (pooled)	≤0.008 - 4	0.015	0.03	^{[18][19]}
<i>Candida glabrata</i>	6970 (pooled)	≤0.008 - >8	0.25	1-2	^{[18][19]}
<i>Candida parapsilosis</i>	5 (vaginal)	N/A	≤0.03 (GM)	N/A	^[20]
<i>Candida tropicalis</i>	525 (vaginal)	N/A	N/A	N/A	^{[15][17]}
<i>Candida krusei</i>	6970 (pooled)	≤0.008 - 2	0.12	0.25	^{[18][19]}
<i>Candida auris</i>	15	N/A	N/A	N/A	^{[15][17]}
<i>Cryptococcus neoformans</i>	541	N/A	N/A	0.25	^[9]

N/A: Not Available in the cited sources. GM: Geometric Mean.

Molds (Filamentous Fungi)

Ravuconazole shows excellent activity against most *Aspergillus* species, comparable to or greater than itraconazole.[21][22] However, its activity against *Fusarium* species and some *Mucorales* is limited.[21][23][24]

Organism	No. of Isolates	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference(s)
<i>Aspergillus fumigatus</i>	575 (pooled)	0.06 - 8.0	0.5	1.0	[21][25]
<i>Aspergillus flavus</i>	575 (pooled)	0.06 - 2.0	1.0	2.0	[21][25]
<i>Aspergillus niger</i>	575 (pooled)	0.12 - 4.0	1.0	2.0	[21][25]
<i>Aspergillus terreus</i>	575 (pooled)	0.25 - 4.0	0.5	2.0	[21][25]
<i>Fusarium</i> spp.	348 (pooled)	Resistant	>8	>8	[21][22]
<i>Scedosporium prolificans</i>	348 (pooled)	Resistant	N/A	N/A	[21]
<i>Rhizopus</i> spp.	4	N/A	1-2	N/A	[22]

N/A: Not Available in the cited sources.

Dermatophytes

Ravuconazole exhibits very potent activity against dermatophytes, the causative agents of onychomycosis and other dermatomycoses.[20][26][27]

Organism	No. of Isolates	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference(s)
Trichophyton rubrum	51	N/A	0.035 (GM)	N/A	[20]
Trichophyton mentagrophytes	20	N/A	0.035 (GM)	N/A	[20]
Dermatophytes (pooled)	129	N/A	N/A	0.5	[27] [28]

N/A: Not Available in the cited sources. GM: Geometric Mean.

Dematiaceous Fungi

Studies have shown that ravuconazole has good in vitro activity against a range of dematiaceous (pigmented) fungi, with MIC values often lower than those of other triazoles like itraconazole and voriconazole.[\[29\]](#)[\[30\]](#)

Organism	No. of Isolates	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference(s)
Fonsecaea spp.	84 (pooled)	N/A	N/A	N/A	[29]
Madurella spp.	84 (pooled)	N/A	N/A	N/A	[29]
Alternaria spp.	84 (pooled)	N/A	N/A	N/A	[29]

N/A: Not Available in the cited sources. Specific MIC values for individual species within this group vary.

Conclusion

Fosravuconazole L-lysine ethanolate, through its active moiety ravuconazole, demonstrates a potent and broad-spectrum in vitro antifungal activity.[1][31] It exhibits low MIC values against a wide array of clinically significant yeasts, molds, and dermatophytes, including drug-resistant strains.[16][20][21] This strong in vitro profile supports its clinical development and use, particularly for infections caused by dermatophytes and various *Candida* and *Aspergillus* species. However, like other azoles, it shows limited activity against certain fungal groups such as *Fusarium* species and *Mucorales*. [21] The standardized methodologies outlined by CLSI are crucial for the continued evaluation of its antifungal spectrum and for monitoring the potential development of resistance.

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